

# A Technical Guide to the Stable Isotopes of Neodymium

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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Neodymium (Nd), a rare earth element with the atomic number 60, is a critical component in various high-tech applications, from high-strength magnets to specialized glass manufacturing. A thorough understanding of its isotopic composition is fundamental for researchers in geochemistry, nuclear physics, and materials science. This guide provides a detailed overview of the stable isotopes of Neodymium, their natural abundances, and key nuclear properties.

## Naturally Occurring Isotopes of Neodymium

Naturally occurring neodymium is a composite of seven isotopes. Among these, five are considered stable, while two are radioactive but possess exceptionally long half-lives, rendering them effectively stable for most practical applications.<sup>[1][2][3]</sup> The most abundant stable isotope is  $^{142}\text{Nd}$ , accounting for over a quarter of naturally occurring Neodymium.<sup>[1][2]</sup>

The stable isotopes are:  $^{142}\text{Nd}$ ,  $^{143}\text{Nd}$ ,  $^{145}\text{Nd}$ ,  $^{146}\text{Nd}$ , and  $^{148}\text{Nd}$ .<sup>[1][2][3]</sup> The two long-lived radioisotopes found in natural Neodymium are  $^{144}\text{Nd}$  and  $^{150}\text{Nd}$ .<sup>[1][2][3]</sup>

## Isotopic Abundance and Properties

The precise isotopic composition of Neodymium can be determined using high-precision mass spectrometry techniques such as thermal ionization mass spectrometry (TIMS) and multi-collector inductively coupled plasma mass spectrometry (MC-ICP-MS). These methods are

crucial for applications like samarium-neodymium (Sm-Nd) dating, which relies on the radioactive decay of  $^{147}\text{Sm}$  to  $^{143}\text{Nd}$  to determine the age of rocks and meteorites.

The following table summarizes the key properties of the naturally occurring isotopes of Neodymium.

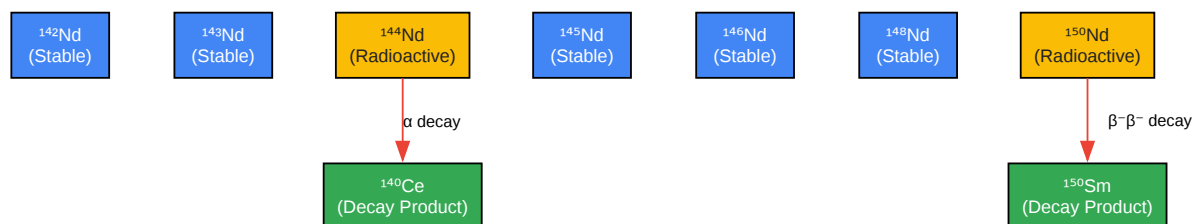
| Isotope           | Mass (Da)  | Natural Abundance (atom %) | Nuclear Spin (I) | Stability   | Half-life ( $t_{1/2}$ )     | Decay Mode       | Decay Product     |
|-------------------|------------|----------------------------|------------------|-------------|-----------------------------|------------------|-------------------|
| $^{142}\text{Nd}$ | 141.907719 | 27.2 (5) %                 | 0                | Stable      | -                           | -                | -                 |
| $^{143}\text{Nd}$ | 142.909810 | 12.2 (2) %                 | 7/2              | Stable      | -                           | -                | -                 |
| $^{144}\text{Nd}$ | 143.910083 | 23.8 (3) %                 | 0                | Radioactive | $2.29 \times 10^{15}$ years | $\alpha$         | $^{140}\text{Ce}$ |
| $^{145}\text{Nd}$ | 144.912570 | 8.3 (1) %                  | 7/2              | Stable      | -                           | -                | -                 |
| $^{146}\text{Nd}$ | 145.913113 | 17.2 (3) %                 | 0                | Stable      | -                           | -                | -                 |
| $^{148}\text{Nd}$ | 147.916889 | 5.7 (1) %                  | 0                | Stable      | -                           | -                | -                 |
| $^{150}\text{Nd}$ | 149.920887 | 5.6 (2) %                  | 0                | Radioactive | $9.3 \times 10^{18}$ years  | $\beta^-\beta^-$ | $^{150}\text{Sm}$ |

Data sourced from multiple consistent databases and publications.[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Isotopic Relationships and Decay Pathways

The relationships between the naturally occurring isotopes of Neodymium, including the decay of its long-lived radioactive isotopes, can be visualized. The following diagram illustrates the

position of these isotopes relative to each other and their decay products.



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### Neodymium Isotopes and Decay Paths

## Experimental Protocols for Isotope Analysis

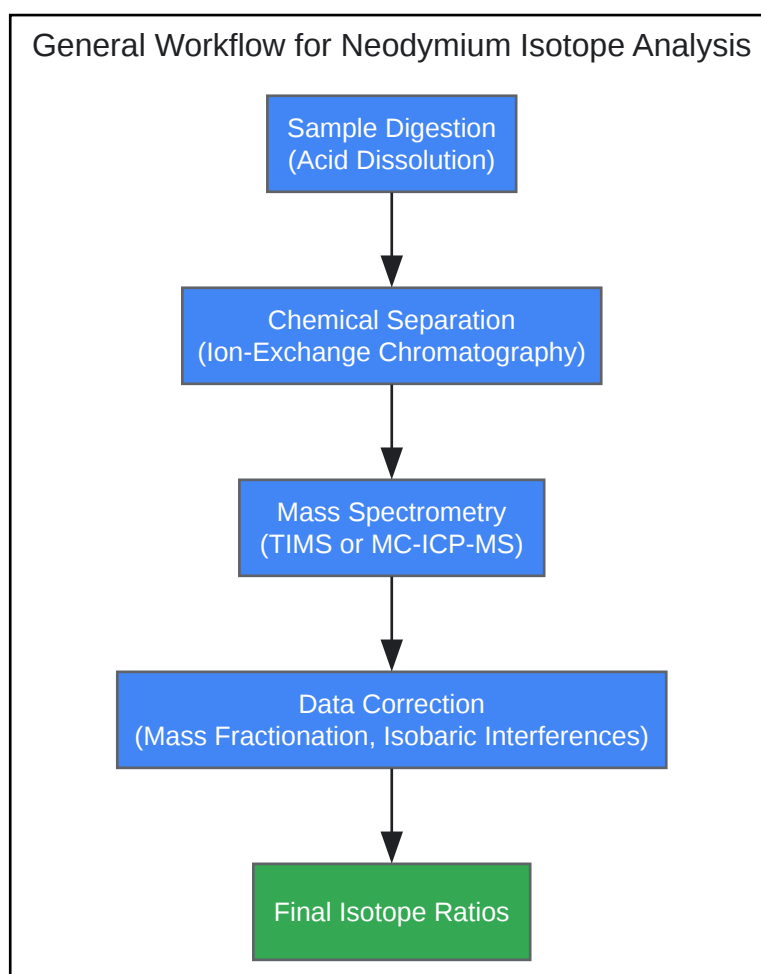
The determination of the isotopic composition of Neodymium is a highly specialized process. While detailed experimental protocols are extensive and dependent on the specific instrumentation and sample matrix, the general workflow is as follows:

- **Sample Digestion:** The sample material (e.g., rock, soil, or synthetic material) is dissolved using a combination of strong acids to bring the Neodymium into an aqueous solution.
- **Chemical Separation:** Neodymium is separated from other elements in the sample matrix using ion-exchange chromatography. This is a critical step to avoid isobaric interferences (interferences from isotopes of other elements with the same mass) during mass spectrometric analysis.
- **Mass Spectrometry:** The purified Neodymium fraction is then analyzed using either Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).
  - **TIMS:** The sample is loaded onto a metal filament, which is then heated to ionize the Neodymium atoms. The ions are accelerated into a magnetic field that separates them based on their mass-to-charge ratio.
  - **MC-ICP-MS:** The sample is introduced as an aerosol into a high-temperature plasma, which ionizes the atoms. The ions are then extracted into a mass spectrometer, which

separates them by mass. Multiple detectors are used to simultaneously measure the ion beams of the different isotopes.

- **Data Correction:** The raw data is corrected for mass fractionation effects and any remaining isobaric interferences to obtain precise and accurate isotope ratios.

The following diagram outlines the general workflow for Neodymium isotope analysis.



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#### Neodymium Isotope Analysis Workflow

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Email: [info@benchchem.com](mailto:info@benchchem.com)